

Spirodiclofen physical state and solubility properties

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Compound Focus: Spirodiclofen

CAS No.: 148477-71-8

Cat. No.: S003090

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Physical & Chemical Properties of Spirodiclofen

Property	Value / Description	Conditions / Notes	Source
Physical State	White to yellow/off-white powder	At room temperature	[1] [2] [3]
Melting Point	94.8 °C (verified); 101-108 °C (reported)	Data discrepancy between sources	[1] [2]
Molecular Weight	411.32 g/mol	-	[1] [2] [3]
Chemical Formula	C ₂₁ H ₂₄ Cl ₂ O ₄	-	[1] [2]
Log P (Partition Coefficient)	5.1 (verified); 5.83 (reported)	Indicator of high lipophilicity	[1] [2] [3]

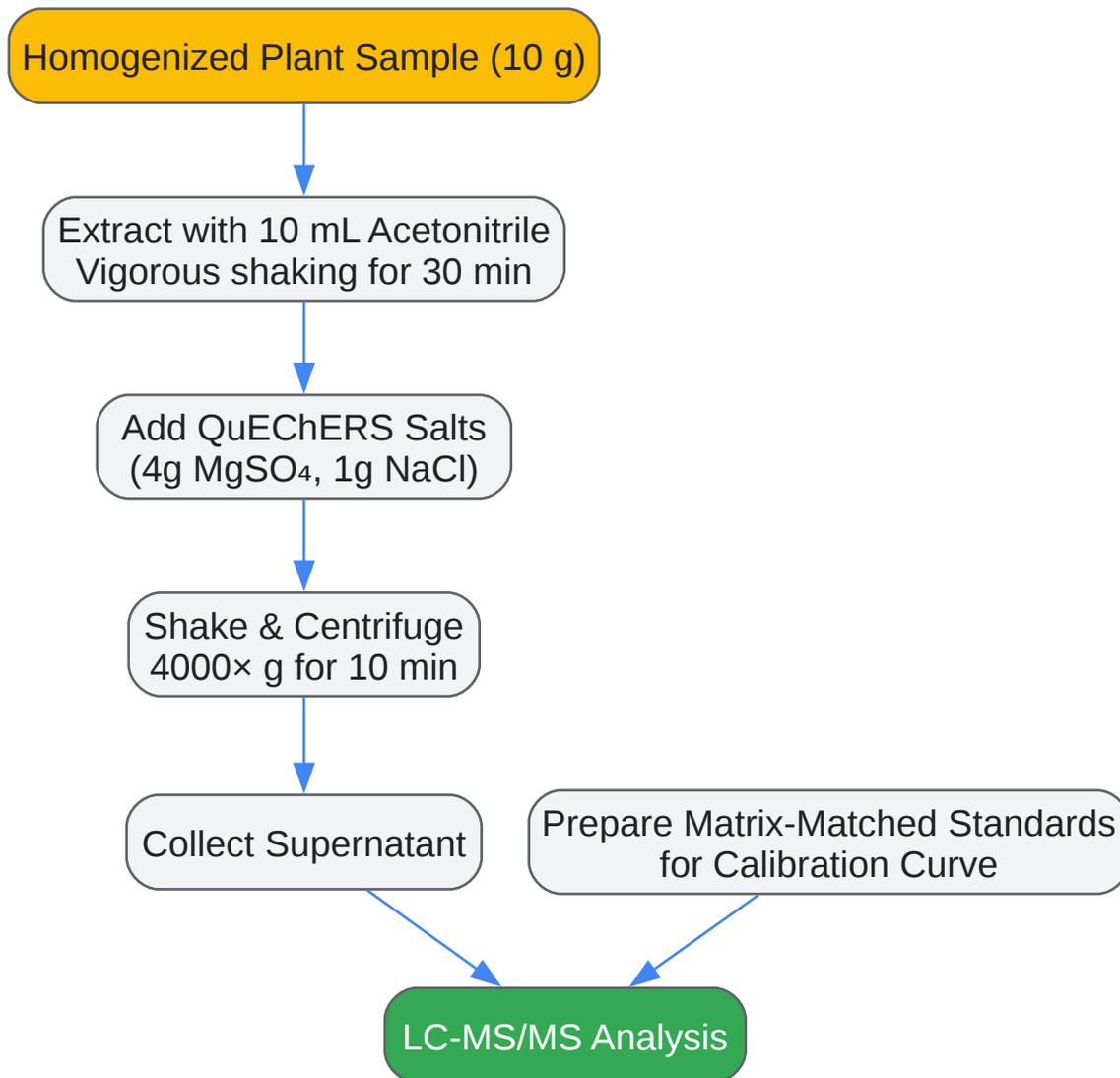
Solubility Profile of Spirodiclofen

The solubility of **spirodiclofen** varies significantly depending on the solvent, as detailed in the table below.

Solvent	Solubility	Conditions / Notes	Source
Water	0.05 mg/L	At 20°C and pH 7; very low	[1]
n-Heptane	20,000 mg/L	At 20°C	[1]
Ethyl Acetate	250,000 mg/L	At 20°C	[1]
Xylene	250,000 mg/L	At 20°C	[1]
Dichloromethane	250,000 mg/L	At 20°C	[1]
DMSO	120 mg/mL (~291.74 mM)	Sonication recommended	[4]
Ethanol	120 mg/mL (~291.74 mM)	Sonication recommended	[4]
Chloroform	Slightly soluble	-	[2]
Methanol	Sparingly soluble	-	[2]

Experimental Protocol for Residue Analysis

For determining residual **spirodiclofen** in plant matrices like *Aster scaber*, a method based on **QuEChERS** extraction and **LC-MS/MS analysis** has been used in scientific studies [5] [6]. The workflow of this methodology is outlined in the diagram below.



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*Experimental workflow for **spirodiclofen** residue analysis in plants*

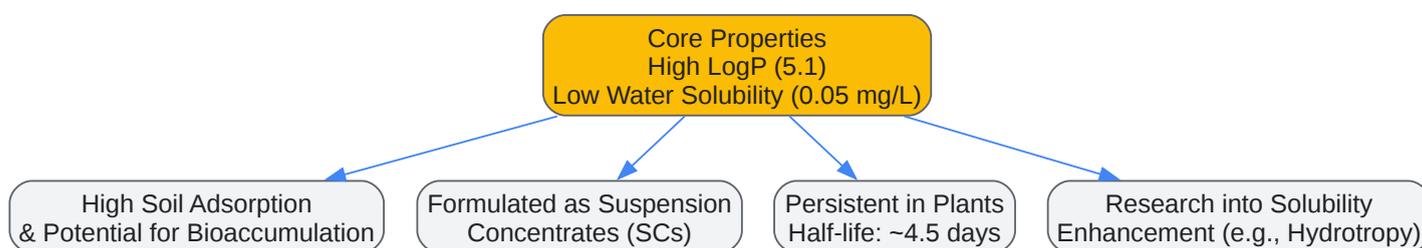
Key Steps and Instrumentation

- **Sample Preparation:** Plant samples are frozen with dry ice, homogenized, and stored below -20°C until analysis [5] [6].
- **Extraction and Clean-up:** The procedure uses a commercial QuEChERS kit for extraction and partitioning [5] [6].
- **Instrumental Analysis:**
 - **Technique:** Liquid Chromatography coupled with tandem Mass Spectrometry (LC-MS/MS).

- **Calibration:** Matrix-matched standard solutions (e.g., 0.025 to 5.0 mg/L) are used to create a calibration curve [5] [6].
- **Quality Control:** The method reported recovery rates of **82.0% to 115.9%** for **spirodiclofen**, which is within acceptable validation limits [5] [6].

Environmental Fate and Formulation Considerations

The physical and solubility properties directly influence the compound's behavior in the environment and its formulation design. The following diagram illustrates these logical relationships.



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*Relationship between **spirodiclofen** properties and its environmental and formulation behavior*

- **Persistence:** The moderate persistence of **spirodiclofen** in plants, with a **biological half-life of about 4.5 days**, is linked to its physicochemical profile [5] [6].
- **Formulation:** Its low water solubility makes it suitable for formulations like **suspension concentrates (SC)**, which are applied as foliar sprays [1].
- **Solubility Enhancement:** General research on hydrophobic active ingredients highlights techniques like **hydrotropy** (using agents like nicotinamide or caffeine to increase water solubility) as a key area of investigation, which is directly relevant for formulating compounds like **spirodiclofen** [7].

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